Comprehensive Spectroscopic Characterization of 1-(1-fluorocyclopropyl)-4-methoxybenzene: A Technical Guide

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Compound of Interest

Compound Name:	*1-(1-fluorocyclopropyl)-4-methoxybenzene*
CAS No.:	*637041-03-3*
Cat. No.:	*B6618367*

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Executive Summary

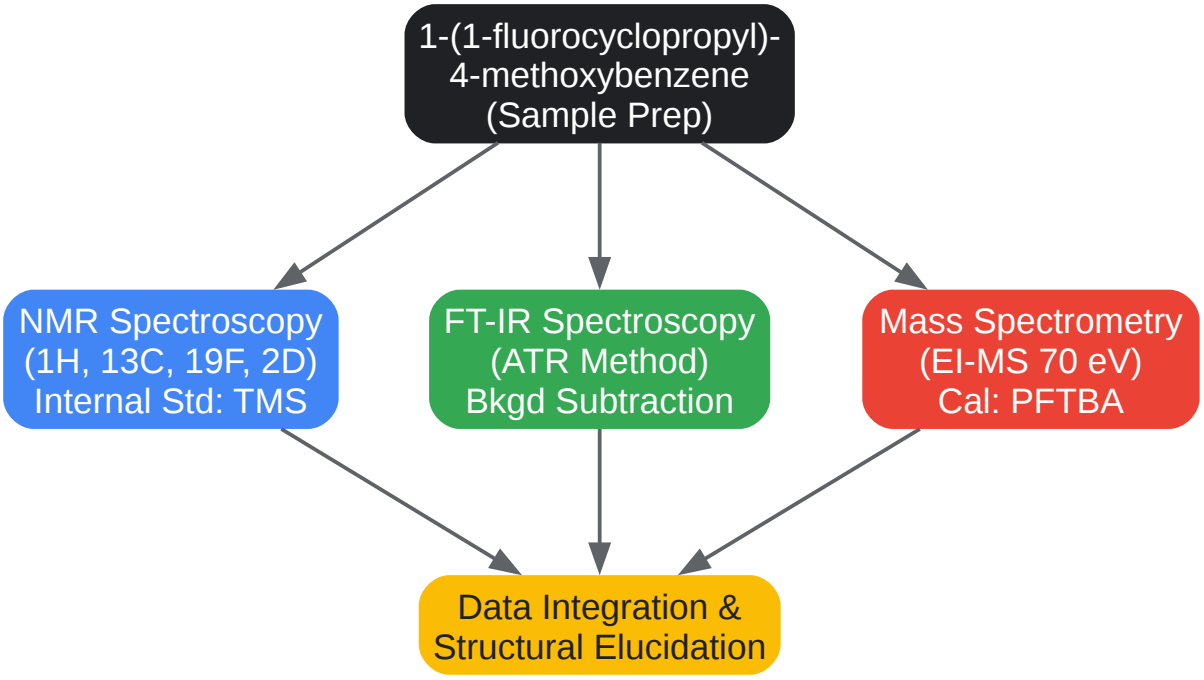
The incorporation of fluorinated cyclopropanes into molecular frameworks is a highly effective strategy in modern drug design to modulate physicochemical properties, enhance metabolic stability, and improve bioavailability[1]. The compound **1-(1-fluorocyclopropyl)-4-methoxybenzene** ($C_{10}H_{11}FO$, MW: 166.19 g/mol) serves as a critical structural motif, combining the electron-donating properties of a para-methoxy group with the rigid, lipophilic nature of a fluorocyclopropyl moiety.

This whitepaper provides an authoritative, in-depth guide to the spectroscopic elucidation (NMR, IR, and MS) of this compound. By moving beyond mere data listing, this guide explores the quantum mechanical and thermodynamic causality behind the observed spectral phenomena, providing researchers with a self-validating framework for structural confirmation.

Analytical Workflow & Self-Validating Protocols

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To ensure rigorous scientific integrity, the spectroscopic analysis of **1-(1-fluorocyclopropyl)-4-methoxybenzene** must follow a multi-modal approach. Relying on a single technique can lead to misassignments, particularly given the complex spin-spin coupling introduced by the ^{19}F nucleus.



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Figure 1: Multi-modal spectroscopic workflow for structural validation.

NMR Acquisition Protocol

Causality & Expertise: The quaternary carbon bonded to fluorine (C-F) is notoriously difficult to detect in standard ^{13}C NMR. It lacks attached protons (meaning no Nuclear Overhauser Effect enhancement), suffers from long longitudinal relaxation times (T1), and its signal intensity is halved due to $^{1}J_CF$ splitting[2].

- Sample Preparation: Dissolve 20 mg of the analyte in 0.6 mL of $CDCl_3$ containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- Instrument Tuning: Tune the probe for ^{1}H (400 MHz), ^{13}C (100 MHz), and ^{19}F (376 MHz).

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- ^{13}C Optimization (Critical Step): To visualize the C-F quaternary carbon, increase the relaxation delay (D1) to 5–10 seconds. If the signal remains obscured, add a trace amount (0.05 M) of Chromium(III) acetylacetonate [$Cr(acac)_3$] as a paramagnetic relaxation agent to shorten T1.

- 2D Correlation: Execute a Heteronuclear Overhauser Effect Spectroscopy (HOESY) experiment to definitively map the spatial proximity between the ^{19}F atom and the cyclopropyl ^{1}H nuclei[1].

FT-IR (ATR) Protocol

- Background Validation: Clean the diamond ATR crystal with volatile spectroscopy-grade isopropanol. Collect a background spectrum (air) to ensure no residual organic contamination exists.

- Acquisition: Apply 2 µL of the neat liquid sample to the crystal. Acquire 32 scans at a resolution of 4 cm^{-1} to ensure a high signal-to-noise ratio.

EI-MS Protocol

- Calibration: Tune the mass spectrometer using Perfluorotributylamine (PFTBA) to ensure mass accuracy across the m/z 50–250 range.

- Ionization: Utilize Electron Ionization (EI) at 70 eV. EI is preferred over ESI for this molecule because the lack of basic nitrogen or acidic protons makes soft ionization inefficient. The hard ionization of EI will force diagnostic fragmentation.

Spectroscopic Data Analysis & Causality

Nuclear Magnetic Resonance (NMR)

The introduction of a fluorine atom onto the highly strained cyclopropane ring steals p-character from the C-C bonds, altering the hybridization and resulting in distinct chemical shifts and massive coupling constants[2]. Furthermore, the ^{19}F NMR of 1-fluorocyclopropylbenzene derivatives typically shows a distinct multiplet around -150 to -160 ppm due to complex coupling with the adjacent cyclopropyl protons[3].

Table 1: Predicted NMR Assignments ($CDCl_3$, 298K)

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Nucleus	Chemical Shift (ppm)	Multiplicity	Coupling Constant (Hz)	Assignment / Causality
^{1}H	3.80	Singlet (3H)	-	Methoxy (-OCH_3) protons.
^{1}H	6.85	Doublet (2H)	3JHH≈8.5	Aromatic protons ortho to methoxy (shielded by +M effect).
^{1}H	7.30	Doublet (2H)	3JHH≈8.5	Aromatic protons ortho to fluorocyclopropyl.
^{1}H	1.25, 1.45	Multiplets (4H)	Complex	Cyclopropyl CH_2. The protons are diastereotopic (fixed cis/trans to F), causing complex splitting.
^{13}C	159.0	Singlet	-	Aromatic C attached to -OCH_3.
^{13}C	132.0	Doublet	2JCF≈22	Aromatic C attached to the cyclopropyl ring.
^{13}C	95.0	Doublet	1JCF≈230	Quaternary cyclopropyl C-F. Massive splitting due to direct F attachment.
^{13}C	55.3	Singlet	-	Methoxy carbon.
^{13}C	16.5	Doublet	2JCF≈10	Cyclopropyl CH_2 carbons.

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^{19}F	-155.0	Multiplet (1F)	3JFH≈15	Single fluorine atom split by the four adjacent cyclopropyl protons.

Infrared Spectroscopy (FT-IR)

Because IR absorption intensity is directly proportional to the square of the change in the dipole moment (Δμ2), the highly polarized C-F and C-O bonds dominate the spectrum.

Table 2: Key FT-IR Absorption Bands

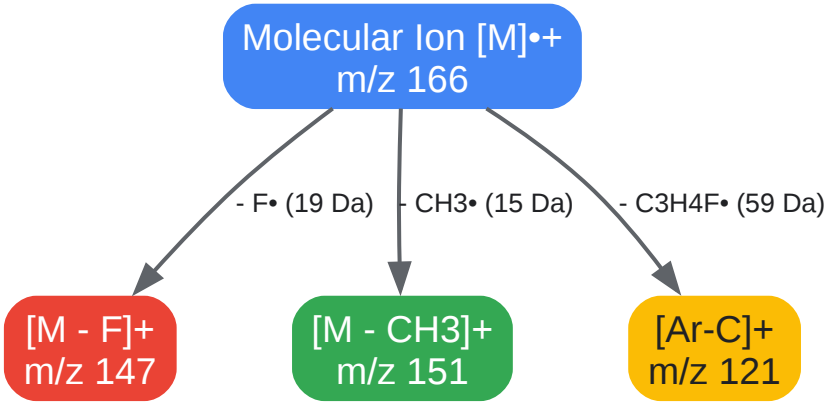
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Wavenumber (cm^{-1})	Intensity	Assignment	Mechanistic Rationale
~3050	Weak	C-H stretch (sp^2)	Aromatic ring C-H stretching.
~2950, 2835	Medium	C-H stretch (sp^3)	Aliphatic stretches. 2835 cm^{-1} is highly diagnostic for the methoxy group.
1610, 1515	Strong	C=C stretch	Aromatic ring breathing modes, enhanced by the polar methoxy group.
1250	Strong	C-O-C stretch	Asymmetric stretch of the aryl-alkyl ether.
1080	Very Strong	C-F stretch	Highly polarized bond creates a massive dipole shift, dominating the fingerprint region.
1020	Medium	Ring deformation	Specific breathing mode of the strained cyclopropane ring.

Mass Spectrometry (EI-MS)

The fragmentation of **1-(1-fluorocyclopropyl)-4-methoxybenzene** under 70 eV electron ionization is driven by the stability of the resulting carbocations. The para-methoxy group acts as a powerful electron donor, stabilizing positive charges at the benzylic position via resonance.

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Figure 2: Proposed EI-MS fragmentation pathways for **1-(1-fluorocyclopropyl)-4-methoxybenzene**.

Table 3: Primary MS Fragmentation Ions

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m/z	Ion Type	Relative Abundance	Causality & Structural Significance
166	$[M]^{\bullet+}$	Medium	The intact molecular radical cation. Stabilized by the aromatic system.
151	$[M - CH_3]^+$	High	Loss of a methyl radical from the methoxy group. Forms a highly stable quinonoid oxonium ion.
147	$[M - F]^+$	High	Loss of the fluorine radical. While C-F bonds are strong, the resulting tertiary/benzylic cyclopropyl cation is heavily resonance-stabilized by the para-methoxy group.
121	$[Ar-C]^+$	Base Peak	Cleavage of the cyclopropyl ring leaves a methoxy-substituted tropylium or benzylic cation, representing the lowest energy state.

Conclusion

The unambiguous characterization of **1-(1-fluorocyclopropyl)-4-methoxybenzene** requires a deep understanding of how the highly electronegative fluorine atom interacts with the strained

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cyclopropane geometry and the electron-rich aromatic system. By anticipating the massive 1JCFcoupling in ^{13}C NMR, mitigating T1relaxation issues, and understanding the resonance-driven fragmentation in EI-MS, researchers can confidently validate the synthesis and purity of this critical pharmacophoric building block.

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